

Troubleshooting NNC 05-2090 solubility issues in aqueous buffers

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Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B10771031

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Technical Support Center: NNC 05-2090

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **NNC 05-2090** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **NNC 05-2090** and what are its basic properties?

NNC 05-2090 is a synthetic compound that acts as a GABA uptake inhibitor, with moderate selectivity for the BGT-1 transporter.^{[1][2]} It is also known to have affinity for α 1- and D2-receptors.^[1] Its full chemical name is 1-[3-(9H-Carbazol-9-YL)propyl]-4-(2-methoxyphenyl)-4-piperidinol hydrochloride.

Q2: I am having trouble dissolving **NNC 05-2090** directly into my aqueous buffer. Is this expected?

Yes, this is expected. **NNC 05-2090** is known to have low solubility in aqueous solutions.^[3] It is a lipophilic molecule, which is a common characteristic of many drugs in development, leading to poor water solubility.^{[4][5]}

Q3: In which solvents is **NNC 05-2090** soluble?

NNC 05-2090 is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[1][6] It is recommended to first prepare a concentrated stock solution in one of these organic solvents.[3]

Troubleshooting Guide

Issue: Precipitate formation when diluting DMSO stock solution in aqueous buffer.

This is a common issue when the concentration of the poorly soluble compound exceeds its solubility limit in the final aqueous buffer. Here are steps to troubleshoot this problem:

1. **Decrease the Final Concentration:** The simplest solution is to lower the final concentration of **NNC 05-2090** in your experiment.
2. **Optimize the Co-solvent Concentration:** While DMSO is an excellent solvent for **NNC 05-2090**, its concentration in the final aqueous solution should be kept to a minimum, as it can have its own biological effects. However, a certain amount of co-solvent is necessary to maintain solubility.
 - Recommendation: Start with a final DMSO concentration of 0.1% and do not exceed 0.5% in most cell-based assays. You may need to test a range of final DMSO concentrations to find the optimal balance between solubility and biological compatibility.
3. **pH Adjustment of the Buffer:** The solubility of compounds with ionizable groups can be influenced by pH. As a hydrochloride salt, **NNC 05-2090**'s solubility may vary with pH.
 - Recommendation: Empirically test the solubility of **NNC 05-2090** in a range of buffers with different pH values (e.g., pH 5.0, 6.5, 7.4, 8.0) to determine the optimal pH for its solubility.
4. **Use of Surfactants:** Surfactants can increase the solubility of hydrophobic compounds by forming micelles that encapsulate the drug.[5][7]
 - Recommendation: Consider adding a small amount of a biocompatible surfactant, such as Tween-80 or Pluronic F-68, to your buffer.[7][8] A typical starting concentration would be 0.01-0.1%. It is crucial to have a vehicle control with the surfactant alone to account for any effects of the surfactant itself.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	~451.0 g/mol	[1]
Solubility in DMSO	Up to 100 mM	[1][6]
Solubility in Ethanol	Up to 13 mM	[1]
Aqueous Solubility	Slightly soluble	[3]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of NNC 05-2090

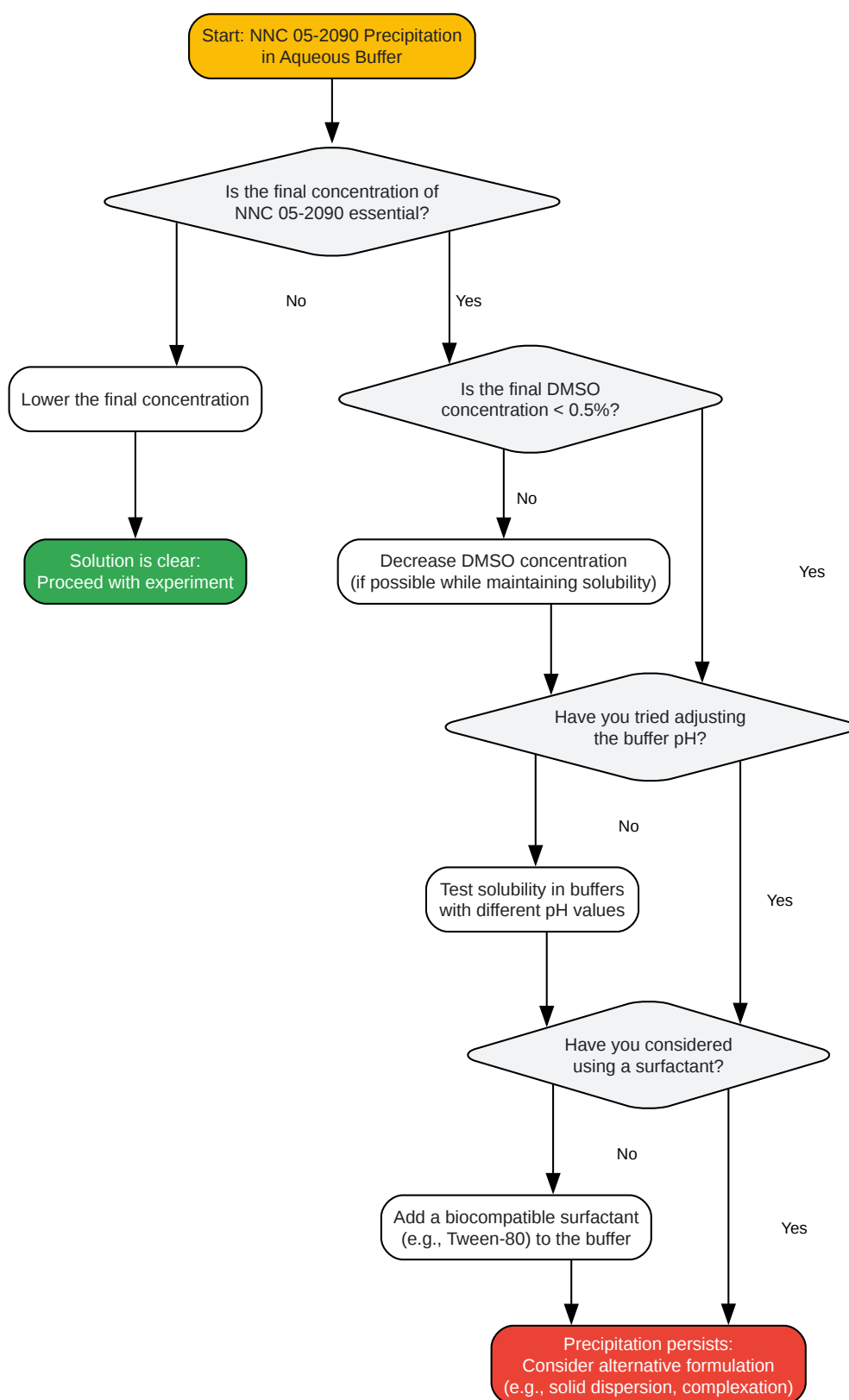
- **Weighing:** Carefully weigh out the desired amount of solid **NNC 05-2090** hydrochloride powder in a suitable microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of 100% DMSO to achieve a high-concentration stock solution (e.g., 50-100 mM).
- **Dissolution:** Vortex the solution thoroughly until all the solid has dissolved. Gentle warming (to no more than 37°C) and sonication can aid in dissolution.
- **Storage:** Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution in Aqueous Buffer

- **Thawing:** Thaw a single aliquot of the concentrated **NNC 05-2090** stock solution at room temperature.
- **Pre-warming:** Gently warm your desired aqueous buffer to the experimental temperature (e.g., 37°C).

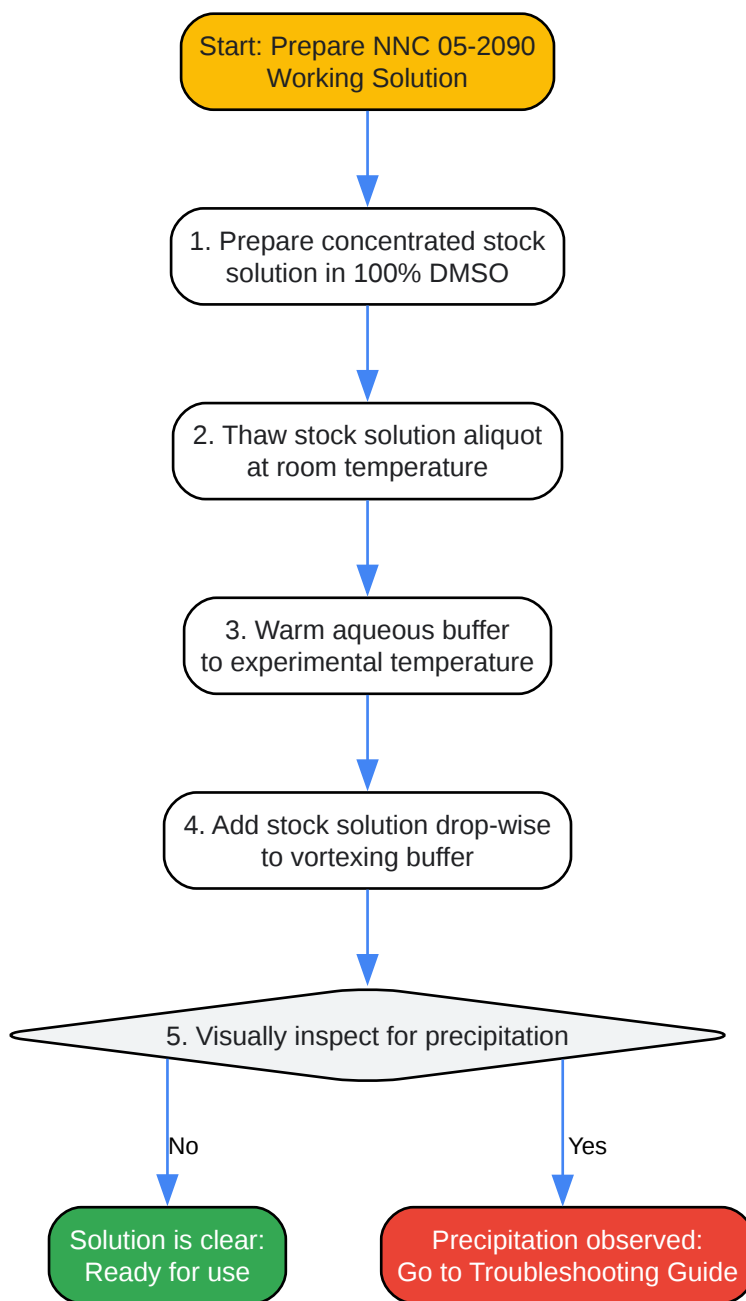
- Dilution: While vortexing the aqueous buffer, add the required volume of the **NNC 05-2090** stock solution drop-wise to achieve the final desired concentration. This rapid mixing helps to prevent localized high concentrations that can lead to precipitation.
- Final Check: Visually inspect the final working solution for any signs of precipitation. If the solution is cloudy or contains visible particles, it should not be used.

Visualizations



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Caption: Troubleshooting workflow for **NNC 05-2090** precipitation.



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Caption: Experimental workflow for preparing **NNC 05-2090** working solution.

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